

Ethylamine hydrobromide crystal structure and morphology

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Compound of Interest

Compound Name: Ethylamine hydrobromide

CAS No.: 593-55-5

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An In-depth Technical Guide to the Crystal Structure and Morphology of **Ethylamine Hydrobromide**

Abstract

Ethylamine hydrobromide ($\text{CH}_3\text{CH}_2\text{NH}_3\text{Br}$), also known as ethylammonium bromide, is a fundamental organic salt with increasing relevance in materials science, particularly as a precursor in the fabrication of perovskite-based optoelectronic devices.^[1] Its utility in these applications is intrinsically linked to its solid-state properties, namely its crystal structure and morphology. The ability to control crystal habit is paramount for optimizing film formation, device performance, and the downstream processing of materials. This guide provides a comprehensive overview of the known structural characteristics of **ethylamine hydrobromide**, the critical factors influencing its crystal morphology, and detailed, field-proven protocols for its synthesis and controlled crystallization. While a definitive single-crystal X-ray diffraction study is not readily available in open-access crystallographic databases, this document synthesizes the available data with established crystallographic principles to provide a robust framework for researchers.

Molecular and Physicochemical Properties

Ethylamine hydrobromide is the salt formed from the acid-base reaction between ethylamine and hydrobromic acid. As a simple alkylammonium halide, its properties are foundational for understanding more complex organic-inorganic hybrid materials.

Core Molecular Data

A summary of the essential physicochemical properties of **ethylamine hydrobromide** is presented in Table 1.

Property	Value	Source(s)
Chemical Formula	C ₂ H ₈ BrN	[2][3]
Molecular Weight	126.00 g/mol	[3]
CAS Number	593-55-5	[2]
IUPAC Name	ethanamine;hydrobromide	[3]
Synonyms	Ethylammonium bromide, EABr	[2]
Melting Point	~159.5 °C	[4]
Appearance	White powder, needles crystals	[4]

Crystal Structure Analysis

The precise arrangement of ethylammonium cations and bromide anions in the crystal lattice dictates the material's bulk properties. This arrangement is defined by the crystal system, space group, and unit cell dimensions.

Current State of Structural Determination

A thorough search of the Crystallography Open Database and other chemical repositories did not yield a definitive single-crystal X-ray diffraction (SCXRD) structure for **ethylamine hydrobromide**. [5][6] SCXRD is the gold-standard technique for determining the atomic arrangement in a crystalline solid with high precision. [7][8] The absence of a published

structure represents a notable gap in the literature and an opportunity for further fundamental research.

Inferences from Morphological and Analogous Data

Despite the lack of a definitive structure, some inferences can be drawn:

- **Observed Morphology:** **Ethylamine hydrobromide** has been described as forming "needles crystals".^[4] A needle-like habit often suggests anisotropic growth, where the crystal grows significantly faster along one crystallographic axis than along others. This morphology is common in crystal systems with lower symmetry, such as the orthorhombic or monoclinic systems.
- **Comparison with Analogs:** The crystal structures of other simple alkylammonium halides have been resolved. For instance, the high-temperature phase of methylammonium bromide adopts a cubic perovskite structure, while transitioning to tetragonal and then orthorhombic phases upon cooling. While **ethylamine hydrobromide** is not a perovskite itself, the study of related compounds provides a basis for understanding the packing forces, such as hydrogen bonding between the -NH_3^+ group and the bromide anion, which will be critical in its own lattice formation.

Crystal Morphology and Influencing Factors

Crystal morphology, or habit, describes the external shape of a crystal. It is a direct consequence of the differential growth rates of various crystal faces and is highly sensitive to the crystallization environment. Controlling morphology is crucial as it impacts key properties like flowability, dissolution rate, and packing density in thin films.

Key Factors Governing Crystal Habit

The final morphology of **ethylamine hydrobromide** crystals is a result of a complex interplay between its internal crystal structure and external growth conditions. The primary factors that a researcher can manipulate are outlined below.

Caption: Factors influencing the crystal morphology of **ethylamine hydrobromide**.

- **Solvent System:** The choice of solvent is paramount. The polarity of the solvent affects the solubility of the ionic salt and can preferentially interact with specific crystal faces, slowing their growth and thus making them more prominent in the final morphology.
- **Supersaturation:** This is the primary driving force for crystallization. A high level of supersaturation tends to favor rapid nucleation, leading to a large number of small, often irregular or needle-like crystals. A lower, more controlled level of supersaturation promotes slower growth on existing nuclei, yielding larger, more well-defined crystals.
- **Temperature and Cooling Rate:** For cooling crystallizations, the rate at which the solution is cooled directly impacts the rate of supersaturation generation. Slow cooling is essential for growing high-quality, single crystals suitable for diffraction studies.^[9]
- **Additives and Impurities:** Even small amounts of foreign substances can dramatically alter crystal habit by adsorbing to specific crystal faces and inhibiting their growth.^[10] This can be used intentionally to modify morphology.

Morphological Diversity in Related Systems

Instructive parallels can be drawn from studies on ethylammonium-containing perovskites. In the solution synthesis of ethylammonium lead bromide, the morphology was found to be highly dependent on the initial concentration of **ethylamine hydrobromide**. Low concentrations yielded crossed-plate morphologies, while higher concentrations produced block-like microstructures, demonstrating the profound impact of supersaturation and stoichiometry on crystal habit.^[11] It is plausible that similar morphological control can be achieved for pure **ethylamine hydrobromide** through careful manipulation of these variables.

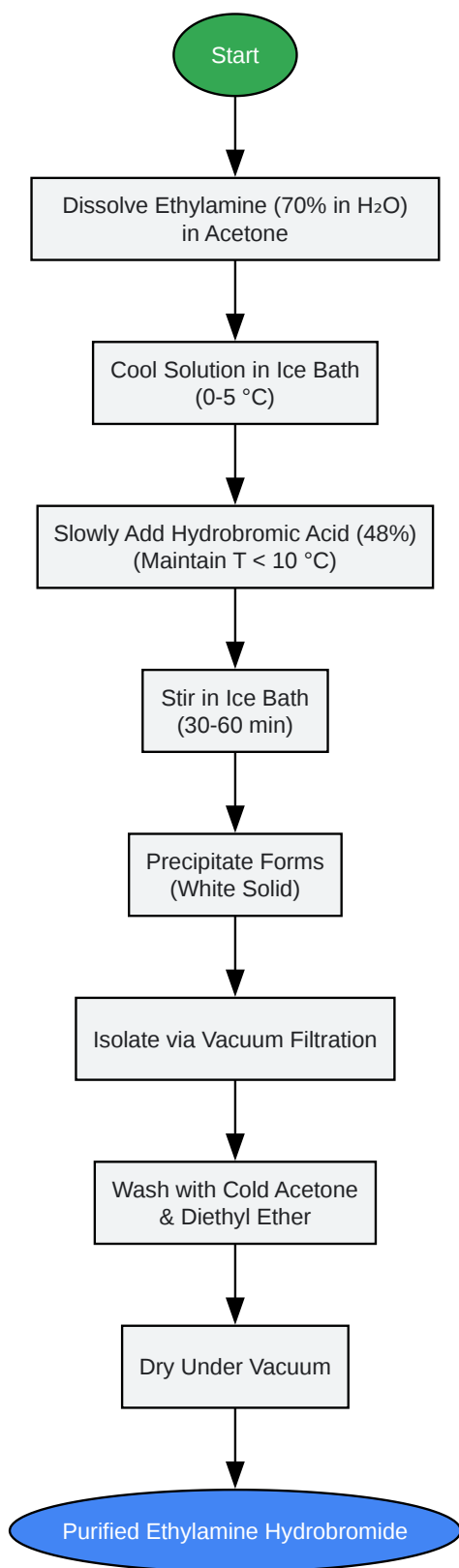
Experimental Protocols

The following protocols provide a reliable methodology for the synthesis of **ethylamine hydrobromide** and its subsequent controlled recrystallization to study and manipulate its crystal morphology. These protocols are adapted from established procedures for analogous amine hydrobromides.^{[12][13]}

Synthesis of Ethylamine Hydrobromide via Acid-Base Neutralization

This procedure details the synthesis from aqueous solutions of ethylamine and hydrobromic acid, followed by precipitation.

Workflow Diagram:



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Caption: Workflow for the synthesis of **ethylamine hydrobromide**.

Step-by-Step Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve ethylamine (1.0 eq., e.g., 70 wt. % in H₂O) in a suitable volume of acetone (e.g., 3-5 mL per gram of expected product).
- **Cooling:** Place the flask in an ice-water bath and stir until the solution temperature equilibrates to between 0-5 °C.
- **Acid Addition:** Using a dropping funnel, add hydrobromic acid (1.0 eq., e.g., 48 wt. % in H₂O) dropwise to the stirred ethylamine solution. Causality: This is an exothermic neutralization reaction; slow, dropwise addition while cooling is critical to prevent overheating, which could lead to solvent boiling and reduced yield. Maintaining a 1:1 molar ratio is essential to ensure the product is not contaminated with unreacted starting materials.[\[13\]](#)
- **Precipitation and Reaction Completion:** As the HBr is added, **ethylamine hydrobromide**, which is insoluble in acetone, will precipitate as a white solid. After the addition is complete, continue to stir the mixture vigorously in the ice bath for an additional 30-60 minutes to ensure the reaction goes to completion.
- **Isolation:** Isolate the precipitated solid by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the filter cake with a small amount of ice-cold acetone to remove any residual starting materials, followed by a wash with diethyl ether to displace the acetone and facilitate drying. Causality: The washes must be with cold solvents to minimize dissolution of the product.
- **Drying:** Dry the purified white solid under vacuum to remove all residual solvents. The yield should be high (>90%).

Controlled Recrystallization for Morphological Analysis

This procedure is designed to produce crystals of varying habits for analysis by selecting different solvent systems.[\[14\]](#)[\[15\]](#)

Step-by-Step Protocol:

- **Solvent Screening:** Test the solubility of the synthesized **ethylamine hydrobromide** in a range of solvents (e.g., ethanol, isopropanol, acetonitrile, water) at room temperature and at their boiling points. An ideal solvent will dissolve the compound when hot but show low solubility when cold.
- **Dissolution:** In an Erlenmeyer flask, add a measured amount of crude **ethylamine hydrobromide**. Add the chosen solvent (e.g., ethanol) dropwise while heating and stirring until the solid is completely dissolved. Avoid adding a large excess of solvent.
- **Hot Filtration (Optional):** If any insoluble impurities are present, perform a hot gravity filtration to remove them.
- **Controlled Cooling:** Cover the flask with a watch glass and allow it to cool slowly and undisturbed to room temperature. Causality: Slow cooling is the most critical step for forming well-defined, larger crystals. Rapid cooling promotes high supersaturation and leads to precipitation of small, poorly-formed crystals or powder.^[14]
- **Further Cooling:** Once the flask has reached room temperature, it can be placed in an ice bath to maximize the yield of recrystallized product.
- **Isolation and Drying:** Collect the purified crystals by vacuum filtration, wash with a minimal amount of the cold recrystallization solvent, and dry under vacuum.
- **Morphological Analysis:** Analyze the resulting crystal habits using optical microscopy or scanning electron microscopy (SEM) and correlate the observed morphology with the solvent system used.

Conclusion

Ethylamine hydrobromide serves as a vital compound in modern materials chemistry. While its definitive crystal structure remains to be published, this guide provides a robust framework based on its known physicochemical properties, morphological observations, and the behavior of analogous compounds. The provided experimental protocols for synthesis and controlled recrystallization offer a reliable starting point for researchers aiming to produce high-purity material and investigate the critical relationship between crystallization conditions and crystal habit. Further investigation, particularly single-crystal X-ray diffraction, is warranted to fully elucidate the solid-state structure of this foundational organic salt.

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